

Comparative Guide: 5-Tridecanone vs. 2-Tridecanone in Research & Analytics

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Compound of Interest

Compound Name: 5-Tridecanone

CAS No.: 30692-16-1

Cat. No.: B1619026

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Executive Summary

This guide provides a technical comparison between 2-Tridecanone (Methyl undecyl ketone) and **5-Tridecanone** (Butyl octyl ketone). While they share the same molecular formula () and molecular weight (198.34 g/mol), their structural isomerism results in distinct physiochemical behaviors, biological activities, and analytical signatures.

- 2-Tridecanone is the industry standard for entomological research (natural insecticide) and botanical defense signaling (found in wild tomatoes).
- **5-Tridecanone** serves primarily as a specialized internal standard in lipidomics and a biomarker in fungal metabolomics (*Trichoderma* spp.), valued for its distinct retention index (RI) that prevents co-elution with common natural methyl ketones.

Chemical & Physical Profile

The positional difference of the carbonyl group significantly alters the polarity and boiling point, which are critical for separation protocols.

Feature	2-Tridecanone	5-Tridecanone
CAS Number	593-08-8	30692-16-1
IUPAC Name	Tridecan-2-one	Tridecan-5-one
Structure		
Classification	Methyl Ketone	Internal Ketone (Mid-chain)
Melting Point	24–27 °C	16–17 °C
Boiling Point	~263 °C	~260 °C
Natural Occurrence	Solanaceae (Wild Tomato), Insects	Fungal metabolites (Trichoderma), rare in plants
Primary Utility	Insect repellent, Pheromone research	Internal Standard, Synthetic Intermediate

Chromatographic & Spectrometric Differentiation

For researchers analyzing complex biological matrices, distinguishing these isomers is paramount. The most reliable methods are Gas Chromatography (GC) Retention Indices and Mass Spectrometry (MS) Fragmentation patterns.

A. Retention Index (RI) Divergence

On non-polar columns (e.g., DB-5, HP-5), the internal carbonyl of **5-Tridecanone** shields the dipole more effectively than the terminal methyl ketone of 2-Tridecanone, resulting in a significantly lower retention time.

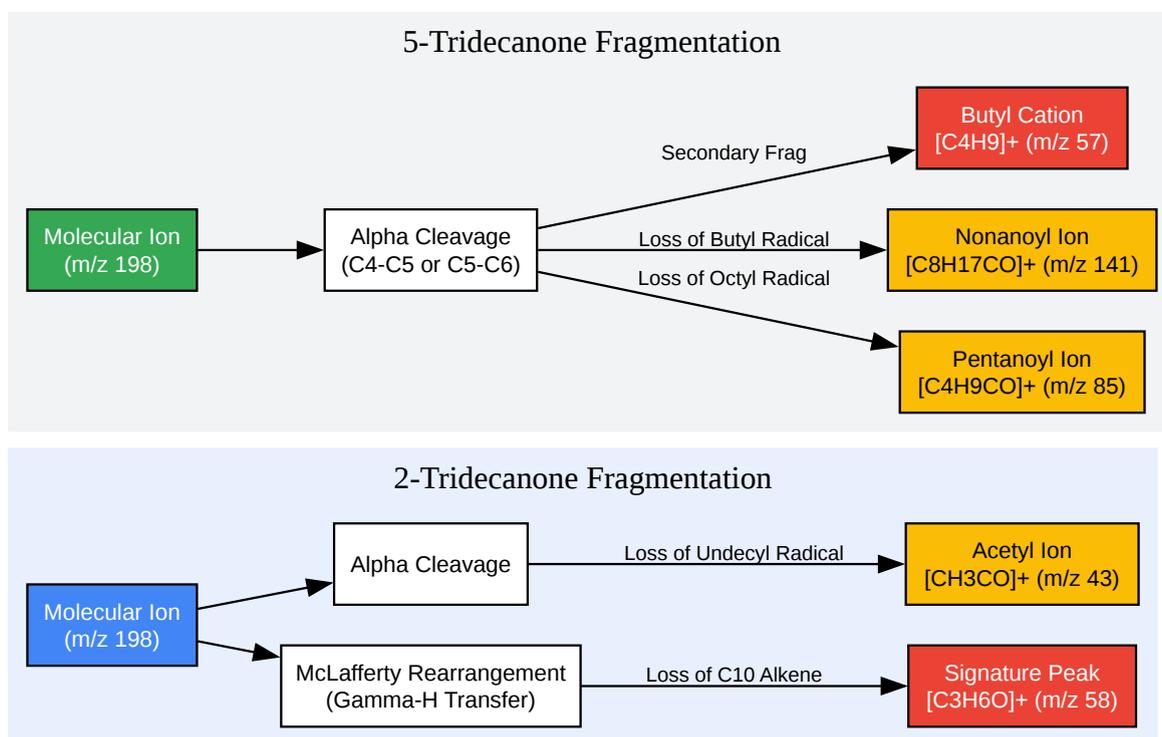
- 2-Tridecanone RI: ~1490
- **5-Tridecanone** RI: ~1360
- Implication: **5-Tridecanone** is an ideal internal standard for analyzing samples containing natural 2-Tridecanone, as they resolve with a wide window (~130 RI units).

B. Mass Spectrometry Fragmentation

The location of the carbonyl group dictates the fragmentation pathways.[1]

- 2-Tridecanone: Characterized by the McLafferty Rearrangement yielding a signature peak at m/z 58 (acetone enol cation).
- **5-Tridecanone**: Lacks the methyl-adjacent structure for the m/z 58 dominance. Instead, it undergoes

-cleavage to form acylium ions at m/z 85 (pentanoyl) and m/z 141 (nonanoyl), and a base peak typically at m/z 57 (butyl cation).



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Figure 1: Comparative Mass Spectrometry Fragmentation Pathways. Note the distinct signature peak (m/z 58) for 2-Tridecanone versus the alkyl/acyl fragments (m/z 57, 85) for **5-Tridecanone**.

Research Applications

2-Tridecanone: Biological Interactions

This isomer is bioactive and widely used in Chemical Ecology.

- **Plant Defense:** Naturally secreted by the glandular trichomes of the wild tomato (*Lycopersicon hirsutum* f. *glabratum*). It acts as a potent toxin against larvae of the tobacco hornworm (*Manduca sexta*) and aphids.
- **Pest Control:** Used in formulations for tick repellency (e.g., *Amblyomma americanum*). Research indicates it disrupts octopaminergic receptors in insects.

5-Tridecanone: Analytical & Synthetic Utility^[2]

- **Metabolomics Standard:** Due to its rarity in plant tissues compared to the 2-isomer, **5-Tridecanone** is an excellent Internal Standard (IS) for quantifying methyl ketones in botanical extracts. It behaves similarly during extraction but separates cleanly on GC columns.
- **Fungal Biomarker:** Recent studies identify **5-Tridecanone** in the volatile organic compound (VOC) profiles of *Trichoderma atroviride*, a fungus used in biocontrol, making it a marker for fungal activity in soil samples.

Experimental Protocol: GC-MS Differentiation

Objective: To separate and identify 2-Tridecanone and **5-Tridecanone** in a mixed biological matrix (e.g., leaf extract or fungal culture).

Reagents:

- **Analytical Standards:** 2-Tridecanone (>98%), **5-Tridecanone** (>97%).
- **Solvent:** n-Hexane (HPLC Grade).
- **Internal Standard:** 2-Undecanone (if quantifying both tridecanones).

Step-by-Step Methodology:

- Sample Preparation:
 - Extract 1g of biological tissue with 5mL n-Hexane.
 - Vortex for 2 mins; Centrifuge at 3000 x g for 5 mins.
 - Filter supernatant through a 0.22 µm PTFE filter.
- GC-MS Configuration:
 - System: Agilent 7890B GC / 5977B MSD (or equivalent).
 - Column: HP-5MS UI (30m x 0.25mm x 0.25µm) - Non-polar phase is essential for RI based separation.
 - Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
 - Inlet: Splitless mode, 250°C.
- Temperature Program:
 - Initial: 50°C (hold 1 min).
 - Ramp 1: 10°C/min to 180°C.
 - Ramp 2: 20°C/min to 280°C (hold 5 mins).
- Data Analysis (Validation Check):
 - Check 1 (Retention): **5-Tridecanone** should elute before 2-Tridecanone. Expect **5-Tridecanone** at ~13.5 min and 2-Tridecanone at ~15.0 min (system dependent).
 - Check 2 (Spectrum): Extract ion chromatogram (EIC) for m/z 58.
 - Peak with strong 58 signal = 2-Tridecanone.
 - Peak with negligible 58 but strong 57/85 = **5-Tridecanone**.

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